

solubility and reactivity of NF₃ in different solvents

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Compound Name: Nitrogen trifluoride

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An In-depth Technical Guide to the Solubility and Reactivity of **Nitrogen Trifluoride** (NF₃)

For: Researchers, Scientists, and Drug Development Professionals

Abstract

Nitrogen trifluoride (NF₃) is a colorless, non-flammable, and toxic gas with a slightly musty odor, utilized increasingly in the microelectronics industry for plasma etching and equipment cleaning.^[1] Despite its industrial importance, its properties as a solvent are not its primary application, and detailed data regarding its solubility and reactivity in various common solvents are sparse. This guide provides a comprehensive overview of the known solubility and reactivity characteristics of NF₃, compiled from available technical and safety literature. It covers its limited solubility in aqueous and other solvent systems, its general inertness at ambient temperatures, and its heightened reactivity as a potent oxidizing agent at elevated temperatures. This document also outlines general experimental protocols for assessing gas solubility and material compatibility, and presents key data in structured tables for clarity.

Physicochemical Properties of Nitrogen Trifluoride

NF₃ has a trigonal pyramidal molecular geometry, similar to ammonia. However, the high electronegativity of the fluorine atoms significantly alters its chemical properties compared to ammonia. The strong electron-withdrawing effect of fluorine atoms reduces the electron density on the nitrogen atom, resulting in a small dipole moment and negligible basicity.^{[1][2][3]}

Table 1: Key Physicochemical Properties of NF_3

Property	Value	Reference(s)
Molecular Formula	NF_3	[1]
Molar Mass	71.00 g/mol	[1]
Boiling Point	-129.06 °C (-200.31 °F)	[1]
Melting Point	-207.15 °C (-340.87 °F)	[1]
Density (gas, 15°C, 1 atm)	3.003 kg/m ³	[1]
Dipole Moment	0.234 D	[1][3]
Molecular Shape	Trigonal pyramidal	[1][2]
Appearance	Colorless gas	[1][4]

| Odor | Slightly musty / Moldy [[1][4] |

Solubility of NF_3

Nitrogen trifluoride is generally characterized by its low solubility in most solvents, a consequence of its weak intermolecular van der Waals forces.[3] While its polarity might suggest some affinity for polar solvents, its gaseous nature and low dipole moment limit its dissolution.

Solubility in Aqueous Systems

NF_3 is slightly soluble in water, but reports on the exact value vary.[1][4][5] It is critical to note that this dissolution is physical, as NF_3 does not react with or hydrolyze in pure water at ambient or moderately elevated temperatures.[1][2][6]

Table 2: Reported Solubility of NF_3 in Water

Solubility Value	Conditions	Reference(s)
0.021 g / 100 mL	Not specified	[1]
0.21 g / 100 mL	Not specified	[3]
"Slightly soluble"	General	[4][5]

| "Insoluble" | General |[7] |

Note: The discrepancy in reported values highlights the limited focus on NF_3 solubility in the literature. Researchers should verify these values experimentally for their specific applications.

Solubility in Organic Solvents

Specific quantitative solubility data for NF_3 in various organic solvents (both polar and non-polar) is not widely available in published literature. However, based on its physicochemical properties:

- **Polar Solvents:** Due to its small dipole moment, NF_3 is expected to have limited solubility in polar solvents like ethanol and acetone.[8] Electrochemical studies have noted its irreversible reduction in polar aprotic solvents, indicating some level of interaction.[3]
- **Non-Polar Solvents:** Solubility in non-polar solvents is also expected to be low, governed by weak dispersion forces.

Reactivity of NF_3

NF_3 is often described as a "sluggish" oxidizer at room temperature, similar in reactivity to dioxygen.[1][2] Its reactivity increases dramatically with temperature.

General Reactivity and Thermal Stability

At ambient temperatures, NF_3 is relatively inert. It is compatible with various materials, including steel, Monel, copper, aluminum, and highly fluorinated polymers like Teflon®.[1][7][9] It does not react with glass or mercury.[2][4] The thermal decomposition of NF_3 becomes significant at temperatures above 300°C , where it dissociates into reactive NF_2 and F radicals, transforming it into a powerful fluorinating and oxidizing agent.[2][10]

Reactivity with Solvents and Reagents

The reactivity of NF_3 is highly dependent on the reaction conditions, particularly temperature, and the nature of the co-reactant.

Table 3: Summary of NF_3 Reactivity with Various Substances

Substance	Conditions	Products	Reactivity Level	Reference(s)
Water (pure)	Up to 133°C	No reaction	Inert	[6]
Aqueous Base (e.g., KOH)	100°C	Nitrite (NO_2^-) and Fluoride (F^-)	Slow hydrolysis	[6][11]
Aqueous Acid	Room Temperature	No reaction	Inert	[2]
Hydrogen (H_2)	350°C (no spark)	No reaction	Inert	[2]
Hydrogen (H_2)	Spark ignition	HF, N_2	Explosive	[2][7]
Reducing Agents (NH_3 , H_2S , CH_4 , CO, Diborane)	Ignition / Pressure	Varies (e.g., HF, N_2 , Cl_2)	Violent / Explosive	[1][4][5]
Organic Compounds	High Temperatures (>200°C)	Varies (e.g., HF, N_2 , Cl_2)	Explosive attack	[1]
Metals (e.g., Copper)	> 200-300°C	Tetrafluorohydrazine (N_2F_4), Metal Fluoride (CuF_2)	Reactive	[1]

| Oxides (e.g., Al_2O_3) | 100°C - 400°C | Nitrogen Oxides (NO_x), Metal Fluoride (AlF_3) | Reactive [12][13] |

Material Compatibility

Material selection for handling NF_3 is critical, especially at elevated temperatures and pressures.

Table 4: Material Compatibility Guidelines for NF_3

Material Class	Compatible Materials	Conditions / Notes	Reference(s)
Metals	Carbon Steel, Stainless Steel, Copper, Aluminum	Ambient temperature, low pressure.	[7][9]
	Nickel, Monel	Preferred for high-pressure, high-temperature service.	[7][9]
Polymers	PTFE (Teflon®), PCTFE (Kel-F®), Viton®	Teflon® is most compatible up to 150°C.	[9]

| Lubricants | Perfluorinated lubricants (Krytox®, Fomblin®) | Hydrocarbon-based oils and greases can react violently and must be avoided. |[9][14] |

Experimental Protocols

Detailed, standardized protocols for measuring NF_3 solubility in various solvents are not readily available. However, established methods for determining the solubility of gases in liquids can be adapted.

Protocol: Measurement of Gas Solubility (Volumetric Method)

This protocol describes a general volumetric method for determining the amount of gas that dissolves in a liquid at a specific temperature and pressure.

Objective: To determine the solubility of NF_3 in a chosen solvent.

Apparatus:

- Gas burette with a piston-cylinder arrangement.

- Thermostatted equilibrium vessel with a magnetic stirrer.
- Pressure transducer and controller.
- Vacuum pump.
- High-precision thermometer.

Methodology:

- **System Preparation:** Assemble the apparatus within a constant temperature water bath. Evacuate the entire system.
- **Solvent Degassing:** Introduce a precisely weighed amount of the solvent into the equilibrium vessel. Degas the solvent by applying a vacuum while stirring until the measured pressure equals the solvent's vapor pressure at the test temperature.
- **Gas Introduction:** Fill the gas burette with NF_3 to a known initial volume and pressure.
- **Equilibration:** Open the valve connecting the gas burette to the equilibrium vessel. The gas will expand into the vessel and begin to dissolve in the stirred solvent.
- **Measurement:** Monitor the pressure within the system. Equilibrium is reached when the pressure remains constant.
- **Calculation:** Record the final volume of the gas in the burette. The change in the gas volume, after correcting for the gas in the headspace of the equilibrium vessel, corresponds to the amount of gas dissolved in the known mass of the solvent.
- **Data Reporting:** Solubility is typically reported in terms of the mole fraction of the gas in the liquid or as the Bunsen or Ostwald coefficient.

(This protocol is adapted from general methodologies described in the literature.[\[15\]](#))

Protocol: Assessment of Material Reactivity (Autogenous Ignition Temperature)

This protocol outlines a general method for determining the autogenous ignition temperature (AIT) of nonmetallic materials in a pressurized oxidizer like NF_3 .

Objective: To determine the minimum temperature at which a material will spontaneously ignite in the presence of high-pressure NF_3 .

Apparatus:

- High-pressure reaction cell capable of safely containing NF_3 .
- Test sample holder.
- Heating system with precise temperature control.
- Pressurization system for NF_3 .
- Thermocouples and pressure transducers for monitoring.
- Data acquisition system.

Methodology:

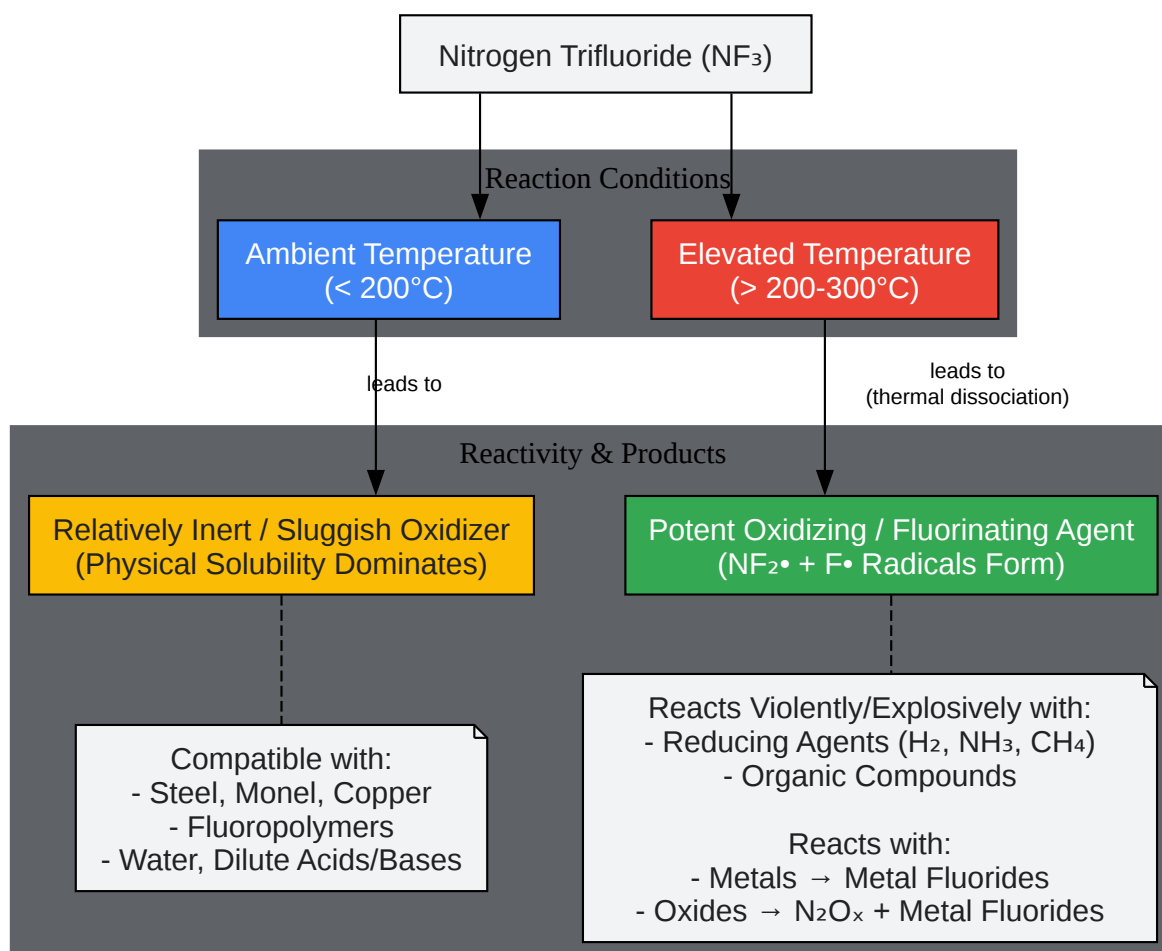
- Sample Preparation: Place a standardized sample of the material to be tested into the reaction cell.
- System Purge: Seal the cell and purge it with an inert gas, followed by evacuation.
- Pressurization: Pressurize the cell with NF_3 to the desired test pressure.
- Heating: Begin heating the sample at a controlled, slow rate (e.g., $5^\circ\text{C}/\text{min}$).
- Ignition Detection: Continuously monitor the temperature and pressure inside the cell. A sudden, sharp increase in temperature and/or pressure indicates ignition.
- Data Recording: The temperature at which ignition occurs is recorded as the AIT for that material at that pressure.

- Safety: The system must be designed to handle the rapid release of energy upon ignition. All experiments must be conducted in a blast-proof enclosure.

(This protocol is based on general principles of materials compatibility testing in oxidizing gases.[16][17])

Visualizations: NF₃ Reactivity Pathways

The following diagram illustrates the logical relationship between temperature and the reactivity of **nitrogen trifluoride** with different classes of substances.



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Caption: Logical flow of NF_3 reactivity based on temperature.

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